

Application Notes and Protocols for the Bromination of 3-oxo-N-phenylbutanamide

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Compound of Interest

Compound Name: *4-Bromo-3-oxo-n-phenylbutanamide*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the synthesis of **4-bromo-3-oxo-N-phenylbutanamide**, a versatile intermediate in organic synthesis. The document outlines the experimental setup, reagent quantities, reaction conditions, and purification methods.

Introduction

3-oxo-N-phenylbutanamide, also known as acetoacetanilide, is a key precursor in the synthesis of various chemical entities. Its bromination yields valuable intermediates for the development of pharmaceuticals and other fine chemicals. The presence of an active methylene group makes it susceptible to electrophilic substitution, such as bromination. The resulting brominated compound, **4-bromo-3-oxo-N-phenylbutanamide**, is a versatile building block in organic synthesis, particularly in the construction of heterocyclic compounds.^[1] Its utility is demonstrated in multi-step syntheses where it can be used to build more complex molecular frameworks.^[1]

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **4-bromo-3-oxo-N-phenylbutanamide**.

Parameter	Value	Reference
Reactants		
Diketene	84 g	[2]
Bromine	160 g	[2]
Aniline	Appropriate amount (not specified)	[2]
Triethylamine (Base)	120 g	[2]
Dichloromethane (Solvent)	600 g + 50 g for rinsing	[2]
Product		
Product Name	4-bromo-3-oxo-N-phenylbutanamide	[2]
Molecular Formula	C ₁₀ H ₁₀ BrNO ₂	[1][3]
Molecular Weight	256.1 g/mol	[1][2]
Yield	238.2 g	[2]
Appearance	Colorless or slightly yellow crystal	[4]
Storage	2-8°C Refrigerator	[5]

Experimental Protocols

This protocol describes a method for the synthesis of **4-bromo-3-oxo-N-phenylbutanamide** starting from diketene.

Materials:

- Diketene
- Bromine
- Aniline

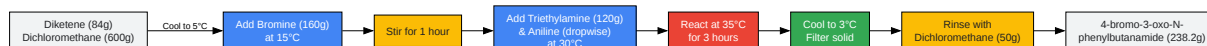
- Triethylamine
- Dichloromethane
- Reaction flask
- Stirring apparatus
- Cooling bath
- Dropping funnel
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a reaction flask equipped with a stirrer and a dropping funnel, add 84 g of diketene and 600 g of dichloromethane.[2]
- **Bromination:** Cool the mixture to 5°C with stirring.[2] Maintain the system temperature at 15°C while adding 160 g of bromine dropwise to the reaction mixture.[2]
- **Stirring:** After the addition of bromine is complete, stir the reaction solution for 1 hour.[2]
- **Addition of Base and Aniline:** Add 120 g of triethylamine to the mixture.[2] Control the system temperature at 30°C and gradually add an appropriate amount of aniline dropwise.[2]
- **Reaction Completion:** After the aniline addition is complete, maintain the reaction temperature at 35°C for 3 hours.[2]
- **Work-up and Isolation:** Cool the reaction product to 3°C and filter the resulting solid.[2]
- **Purification:** Rinse the filter cake with 50 g of dichloromethane.[2]
- **Drying:** Dry the filter cake to obtain 238.2 g of **4-bromo-3-oxo-N-phenylbutanamide**. [2]

Visualizations

Experimental Workflow for the Synthesis of **4-bromo-3-oxo-N-phenylbutanamide**



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Caption: Synthesis of **4-bromo-3-oxo-N-phenylbutanamide**.

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References

- 1. 4-Bromo-3-oxo-n-phenylbutanamide | 1205-74-9 | Benchchem [benchchem.com]
- 2. 4-Bromo-3-oxo-N-phenylbutanamide synthesis - chemicalbook [chemicalbook.com]
- 3. 4-Bromo-3-oxo-n-phenylbutanamide | C₁₀H₁₀BrNO₂ | CID 268268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
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